

An In-depth Technical Guide to 1-Acetyl-2,5-dimethoxy-4-methylbenzene

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Compound of Interest

Compound Name: 1-ACETYL-2,5-DIMETHOXY-4-METHYLBENZENE

CAS No.: 13720-58-6

Cat. No.: B076522

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **1-acetyl-2,5-dimethoxy-4-methylbenzene**, a substituted acetophenone with significant potential in organic synthesis and medicinal chemistry. As a senior application scientist, this document is structured to deliver not just procedural steps but also the underlying scientific rationale, ensuring both technical accuracy and practical applicability. This guide will delve into the compound's nomenclature, physicochemical properties, a detailed synthesis protocol via Friedel-Crafts acylation, spectral analysis for characterization, safety considerations, and its emerging applications.

Compound Identification and Nomenclature

The compound of interest is systematically named 1-(2,5-dimethoxy-4-methylphenyl)ethanone. It is also commonly referred to by other names, including:

- 2',5'-Dimethoxy-4'-methylacetophenone

- **1-Acetyl-2,5-dimethoxy-4-methylbenzene**

For unambiguous identification, the Chemical Abstracts Service (CAS) Registry Number is the industry standard.

CAS Number: 13720-58-6

Chemical Structure

Caption: Chemical structure of 1-(2,5-dimethoxy-4-methylphenyl)ethanone.

Physicochemical Properties

A thorough understanding of the physicochemical properties is essential for handling, reaction setup, and purification of the compound.

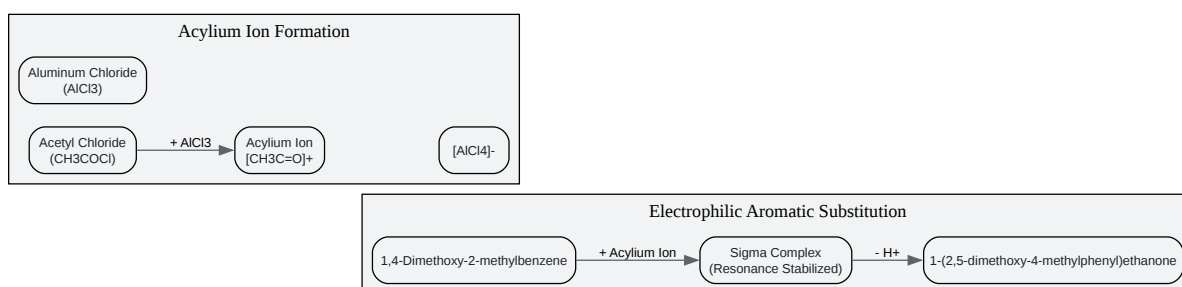
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1]
Molecular Weight	194.23 g/mol	[2]
Appearance	White to off-white solid	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate. Insoluble in water.	

Synthesis: Friedel-Crafts Acylation

The most common and efficient method for the synthesis of 1-(2,5-dimethoxy-4-methylphenyl)ethanone is the Friedel-Crafts acylation of 1,4-dimethoxy-2-methylbenzene (also known as 2,5-dimethoxytoluene).[3] This electrophilic aromatic substitution reaction introduces an acetyl group onto the aromatic ring.[3][4]

Reaction Mechanism

The reaction proceeds via the formation of a highly electrophilic acylium ion, which is then attacked by the electron-rich aromatic ring of 2,5-dimethoxytoluene. The methoxy and methyl groups on the benzene ring are activating and ortho-, para-directing, influencing the position of the incoming acetyl group.



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